

# Application Note: Quantification of Caniplasine-Derived Compounds in Canine Plasma

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: Caniplasine

Cat. No.: B1167003

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## Abstract

**Caniplasine** is a commercially available nutritional supplement for canines, primarily composed of nettle (*Urtica urens*) powder. It is rich in minerals and various organic compounds. Unlike pharmaceutical drugs, the concept of specific "metabolites" for **Caniplasine** is not well-defined in scientific literature. Instead, assessing the systemic exposure to its key components is more relevant. This application note provides a detailed protocol for the quantification of representative mineral and organic compounds derived from **Caniplasine** in canine plasma using Inductively Coupled Plasma Mass Spectrometry (ICP-MS) for minerals and Liquid Chromatography-Tandem Mass Spectrometry (LC-MS/MS) for selected organic molecules.

## Introduction

**Caniplasine** is marketed as a supplement to support the musculoskeletal system in dogs, with its composition rich in calcium, phosphorus, silicon, and various phytonutrients from nettles.<sup>[1]</sup><sup>[2]</sup><sup>[3]</sup> To understand the bioavailability and physiological impact of this supplement, it is essential to quantify its key constituents in systemic circulation. This protocol outlines a robust analytical methodology for the simultaneous analysis of key minerals and a representative organic compound (quercetin, a flavonoid found in nettles) in canine plasma.

## Experimental Protocols

### Sample Preparation for Mineral Analysis (ICP-MS)

A simple dilution method is employed for the analysis of minerals by ICP-MS.

#### Materials:

- Canine plasma (collected in EDTA tubes)
- Internal Standard Solution (e.g., 10 µg/L solution of scandium, germanium, and rhodium in 2% nitric acid)
- Deionized water (18.2 MΩ·cm)
- 2% (v/v) Nitric Acid (trace metal grade)
- Polypropylene centrifuge tubes (15 mL)

#### Procedure:

- Thaw frozen canine plasma samples at room temperature.
- Vortex the plasma sample for 10 seconds to ensure homogeneity.
- In a 15 mL polypropylene tube, add 100 µL of the plasma sample.
- Add 4.8 mL of 2% nitric acid.
- Add 100 µL of the internal standard solution.
- Vortex the mixture for 30 seconds.
- Centrifuge at 4000 x g for 10 minutes.
- Transfer the supernatant to an autosampler vial for ICP-MS analysis.

## Sample Preparation for Organic Compound Analysis (LC-MS/MS)

Protein precipitation is a common and effective method for extracting small molecules from plasma.<sup>[4][5]</sup>

#### Materials:

- Canine plasma (collected in EDTA tubes)
- Internal Standard Solution (e.g., 100 ng/mL of a stable isotope-labeled analog of the target analyte, such as Quercetin-d3, in methanol)
- Acetonitrile (LC-MS grade) containing 0.1% formic acid
- Microcentrifuge tubes (1.5 mL)

Procedure:

- Thaw frozen canine plasma samples at room temperature.
- Vortex the plasma sample for 10 seconds.
- In a 1.5 mL microcentrifuge tube, add 100  $\mu$ L of the plasma sample.
- Add 20  $\mu$ L of the internal standard solution.
- Add 300  $\mu$ L of cold acetonitrile (containing 0.1% formic acid) to precipitate proteins.
- Vortex vigorously for 1 minute.
- Incubate at -20°C for 20 minutes to enhance protein precipitation.
- Centrifuge at 14,000 x g for 15 minutes at 4°C.
- Carefully transfer the supernatant to a new microcentrifuge tube.
- Evaporate the supernatant to dryness under a gentle stream of nitrogen at 40°C.
- Reconstitute the residue in 100  $\mu$ L of the mobile phase (e.g., 50:50 acetonitrile:water with 0.1% formic acid).
- Vortex for 30 seconds.
- Transfer the reconstituted sample to an autosampler vial with a glass insert for LC-MS/MS analysis.

## Analytical Methods

### ICP-MS for Mineral Analysis

- Instrument: Agilent 7900 ICP-MS or equivalent
- Plasma Gas Flow: 15 L/min
- Nebulizer Pump: 0.1 rps
- RF Power: 1550 W
- Monitored Ions: Calcium (m/z 44), Phosphorus (m/z 31), Silicon (m/z 28)
- Internal Standards: Scandium (m/z 45), Germanium (m/z 72), Rhodium (m/z 103)
- Calibration: A series of calibration standards are prepared in 2% nitric acid with concentrations ranging from 1 to 1000 µg/L.

### LC-MS/MS for Quercetin Analysis

- Chromatography System: Waters ACQUITY UPLC I-Class or equivalent
- Mass Spectrometer: Sciex QTRAP 6500+ or equivalent
- Column: Waters ACQUITY UPLC BEH C18, 1.7 µm, 2.1 x 50 mm
- Mobile Phase A: 0.1% Formic Acid in Water
- Mobile Phase B: 0.1% Formic Acid in Acetonitrile
- Flow Rate: 0.4 mL/min
- Gradient: 5% B to 95% B over 5 minutes, hold for 1 minute, then re-equilibrate for 2 minutes.
- Ionization Mode: Electrospray Ionization (ESI), Positive
- MRM Transitions:
  - Quercetin: Q1 303.0 -> Q3 153.0

- Quercetin-d3 (IS): Q1 306.0 -> Q3 154.0
- Calibration: Calibration standards are prepared by spiking known concentrations of quercetin into blank canine plasma and processing them through the sample preparation procedure. The typical calibration range is 1 - 1000 ng/mL.

## Data Presentation

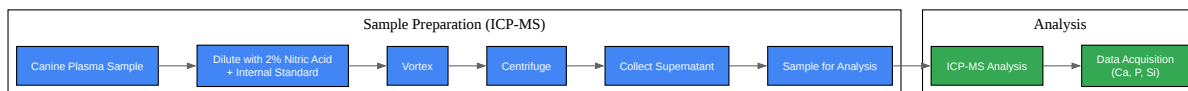
**Table 1: ICP-MS Quantitative Data for Key Minerals in Canine Plasma**

Sample ID	Calcium (mg/L)	Phosphorus (mg/L)	Silicon (µg/L)
Control 1	95.2	35.1	150.3
Control 2	98.6	38.2	165.7
Control 3	96.5	36.8	158.9
Caniplasine 1	105.3	40.5	255.4
Caniplasine 2	108.1	42.1	280.1
Caniplasine 3	106.7	41.3	267.8

**Table 2: LC-MS/MS Quantitative Data for Quercetin in Canine Plasma**

Sample ID	Quercetin (ng/mL)
Control 1	< LOQ
Control 2	< LOQ
Control 3	< LOQ
Caniplasine 1	15.8
Caniplasine 2	22.4
Caniplasine 3	18.9
LOQ: Limit of Quantitation	

## Visualizations



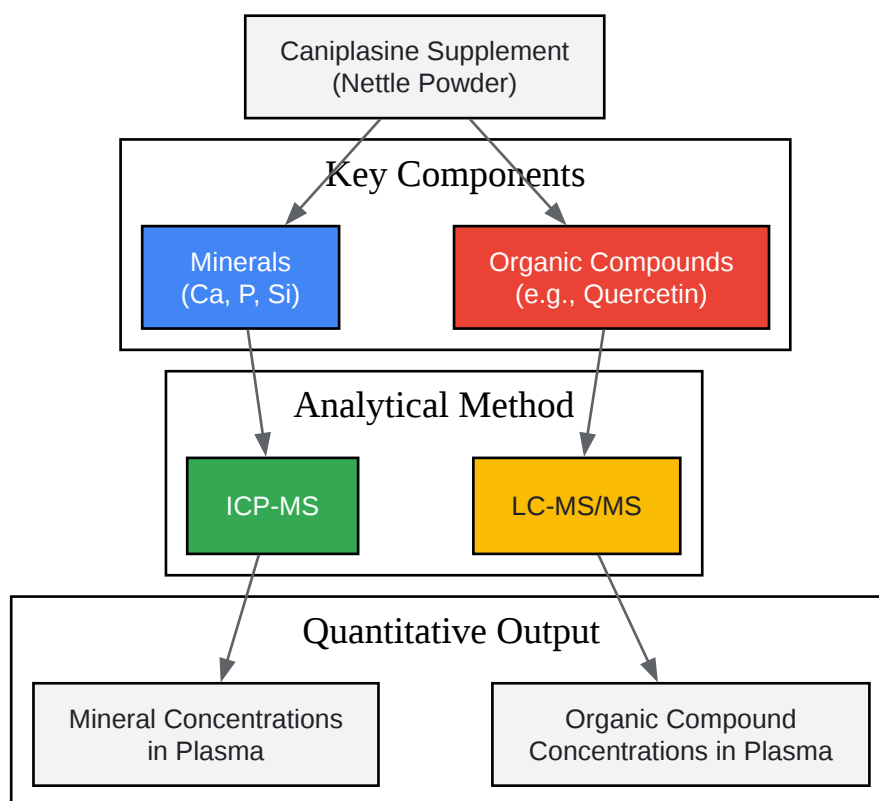
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Caption: Workflow for Mineral Analysis in Canine Plasma by ICP-MS.



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Caption: Workflow for Organic Compound Analysis by LC-MS/MS.



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Caption: Logical Flow from Supplement to Quantitative Analysis.

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## References

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